

Fundamental Principles of Miyaura Borylation Reactions: An In-depth Technical Guide

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Compound of Interest

Compound Name: *Boric acid, pinacol ester*

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The Miyaura borylation reaction stands as a cornerstone of modern organic synthesis, enabling the formation of versatile boronate esters from aryl and vinyl halides. These products are pivotal intermediates, most notably in the subsequent Suzuki-Miyaura cross-coupling reaction, a Nobel Prize-winning methodology for forging carbon-carbon bonds. This guide provides a comprehensive overview of the core principles of Miyaura borylation, including its mechanism, key components, reaction conditions, and detailed experimental protocols.

Core Concepts and Reaction Mechanism

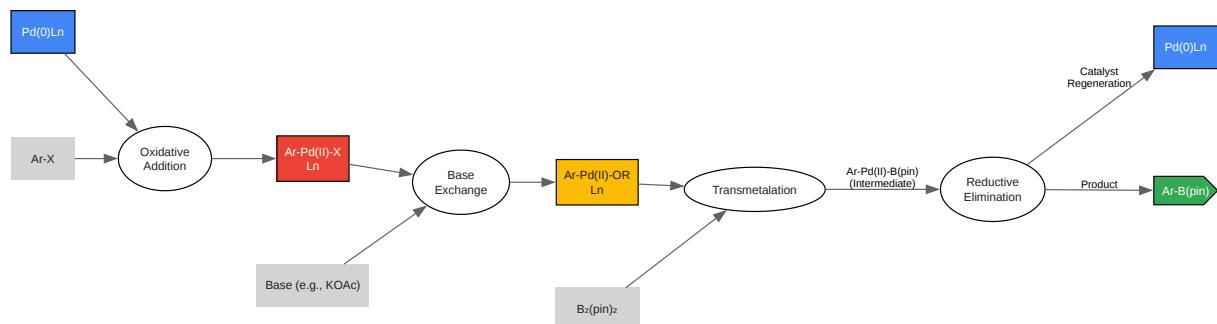
The Miyaura borylation is a palladium-catalyzed cross-coupling reaction between a halide (or triflate) and a diboron reagent, most commonly bis(pinacolato)diboron ($B_2\text{pin}_2$), in the presence of a base.^{[1][2][3]} The reaction exhibits broad functional group tolerance and proceeds under relatively mild conditions, making it a highly valuable tool in the synthesis of complex molecules, including active pharmaceutical ingredients (APIs).^{[2][4]}

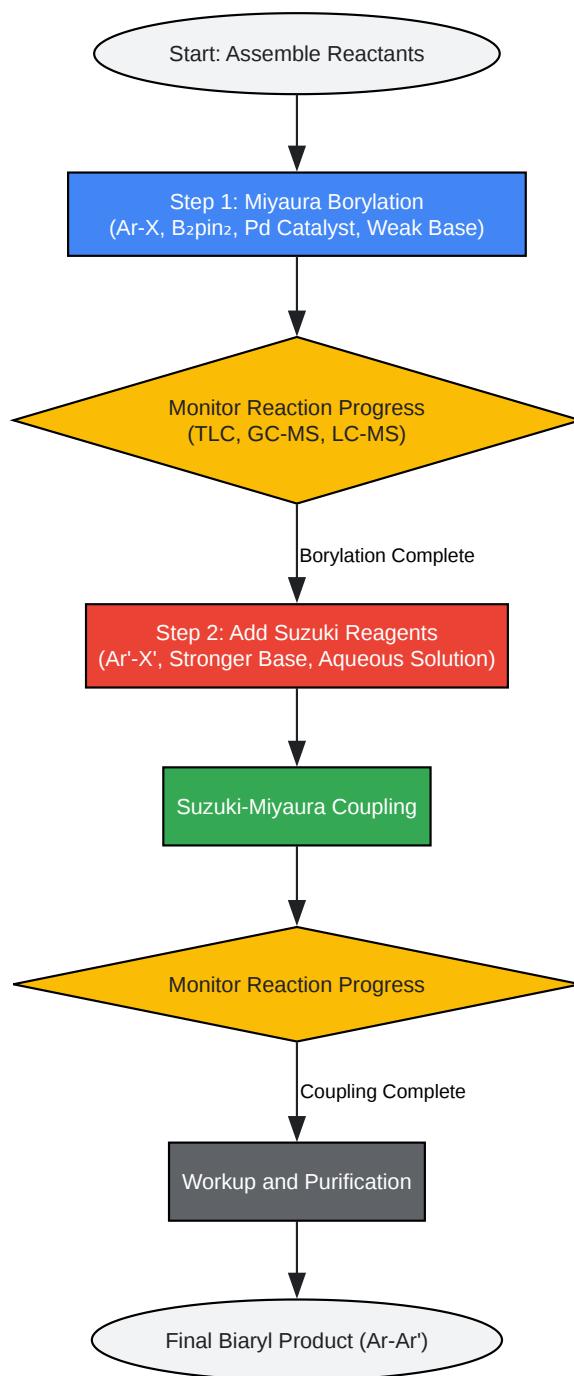
The catalytic cycle of the Miyaura borylation reaction is generally understood to proceed through a series of well-defined steps involving a palladium catalyst.

Catalytic Cycle of Miyaura Borylation

X-B(pin)

Ar-B(pin)



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